

handling and storage of air-sensitive 2,5-Dimethyl-1H-pyrrole

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Compound of Interest

Compound Name: 2,5-Dimethyl-1H-pyrrole

Cat. No.: B146708

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This guide provides researchers, scientists, and drug development professionals with essential information for the handling and storage of the air-sensitive compound **2,5-Dimethyl-1H-pyrrole**.

Frequently Asked Questions (FAQs)

Q1: My previously colorless **2,5-Dimethyl-1H-pyrrole** has turned yellow/brown/red. Is it still usable?

A1: Discoloration indicates oxidation and potential polymerization of the pyrrole.^{[1][2]} The usability of the discolored compound depends on the specific requirements of your experiment. For reactions sensitive to impurities, purification is necessary before use. For less sensitive applications, it may still be usable, but be aware that the purity is compromised, which could affect reaction yields and side-product formation.

Q2: Why did my reaction with **2,5-Dimethyl-1H-pyrrole** fail or give a low yield?

A2: Reaction failure or low yield can be attributed to several factors:

- **Compound Degradation:** If the **2,5-Dimethyl-1H-pyrrole** used was discolored or had been improperly stored, it may have degraded, leading to a lower concentration of the active

reagent.

- **Atmospheric Contamination:** Inadequate inert atmosphere techniques can allow oxygen or moisture to enter the reaction vessel, which can decompose the pyrrole or react with other sensitive reagents in your reaction.
- **Solvent Purity:** The use of solvents that have not been properly dried and degassed can introduce water and oxygen into the reaction.

Q3: What is the proper way to store **2,5-Dimethyl-1H-pyrrole**?

A3: To ensure its stability, **2,5-Dimethyl-1H-pyrrole** should be stored in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).^{[1][3]} It is recommended to store it at low temperatures, such as in a refrigerator or freezer, and protected from light to minimize degradation.^[1]

Q4: Can I handle **2,5-Dimethyl-1H-pyrrole** on the open bench?

A4: No, due to its air-sensitive nature, **2,5-Dimethyl-1H-pyrrole** should not be handled on an open bench.^[2] All manipulations should be carried out under an inert atmosphere using either a glovebox or a Schlenk line.^{[4][5]}

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Product Discoloration (Yellow to Red/Brown)	Exposure to air (oxygen) and/or light.	Purify the compound by vacuum distillation or column chromatography before use. ^[1] Always handle and store under an inert atmosphere and protect from light. ^{[1][2]}
Formation of a Red Resin	Polymerization of the pyrrole due to exposure to air and/or acidic conditions. ^[1]	If significant resin has formed, purification is required. Ensure all glassware is free of acidic residues and maintain a strict inert atmosphere.
Inconsistent Reaction Results	Use of partially degraded 2,5-Dimethyl-1H-pyrrole.	Always use freshly purified or properly stored, colorless 2,5-Dimethyl-1H-pyrrole for sensitive reactions. Check the purity of your starting material before use.
Difficulty in Transferring the Liquid	Improper inert atmosphere technique during transfer, leading to contamination.	Use standard air-sensitive transfer techniques such as a gas-tight syringe or a cannula. ^{[6][7]} Ensure all glassware is oven-dried and purged with inert gas. ^[6]

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **2,5-Dimethyl-1H-pyrrole**.

Property	Value
Molecular Formula	C ₆ H ₉ N
Molecular Weight	95.14 g/mol
Appearance	Colorless to yellowish oily liquid[8]
Boiling Point	165 °C at 740 mmHg[9]
Melting Point	6.5 °C[10]
Density	0.935 g/mL at 25 °C[9]
Refractive Index	n ₂₀ /D 1.505[9]
Flash Point	130 °F (54.4 °C)[11]

Experimental Protocols

Protocol 1: Handling and Transfer of 2,5-Dimethyl-1H-pyrrole using a Schlenk Line

This protocol outlines the procedure for safely transferring **2,5-Dimethyl-1H-pyrrole** from a storage vessel to a reaction flask using a Schlenk line.

Materials:

- **2,5-Dimethyl-1H-pyrrole** in a septum-sealed storage flask
- Oven-dried reaction flask with a magnetic stir bar and septum
- Schlenk line with a dual vacuum/inert gas manifold
- Gas-tight syringe with a long needle
- Inert gas (Argon or Nitrogen)

Procedure:

- Prepare the Reaction Flask: Oven-dry the reaction flask and allow it to cool to room temperature under a stream of inert gas. Secure a rubber septum over the joint.
- Purge the Flask: Connect the sidearm of the reaction flask to the Schlenk line. Evacuate the flask and then backfill with inert gas. Repeat this cycle three times to ensure an inert atmosphere.^[12]
- Prepare the Syringe: Oven-dry the syringe and needle and allow them to cool in a desiccator. Purge the syringe with inert gas from the Schlenk line by drawing and expelling the gas at least five times.
- Transfer the Liquid: Introduce a needle connected to the inert gas source into the headspace of the **2,5-Dimethyl-1H-pyrrole** storage flask to maintain a positive pressure. Pierce the septum of the storage flask with the purged syringe and slowly withdraw the desired volume of the liquid.
- Inject into Reaction Flask: Transfer the syringe to the prepared reaction flask and inject the **2,5-Dimethyl-1H-pyrrole**.
- Clean the Syringe: Immediately rinse the syringe by drawing up and expelling a dry, inert solvent (e.g., anhydrous hexane or toluene) into a waste container.

Protocol 2: Purification of 2,5-Dimethyl-1H-pyrrole by Vacuum Distillation

This protocol is for the purification of discolored or impure **2,5-Dimethyl-1H-pyrrole**.

Materials:

- Impure **2,5-Dimethyl-1H-pyrrole**
- Distillation apparatus (round-bottom flask, distillation head, condenser, receiving flask)
- Vacuum pump and vacuum gauge
- Heating mantle and magnetic stirrer

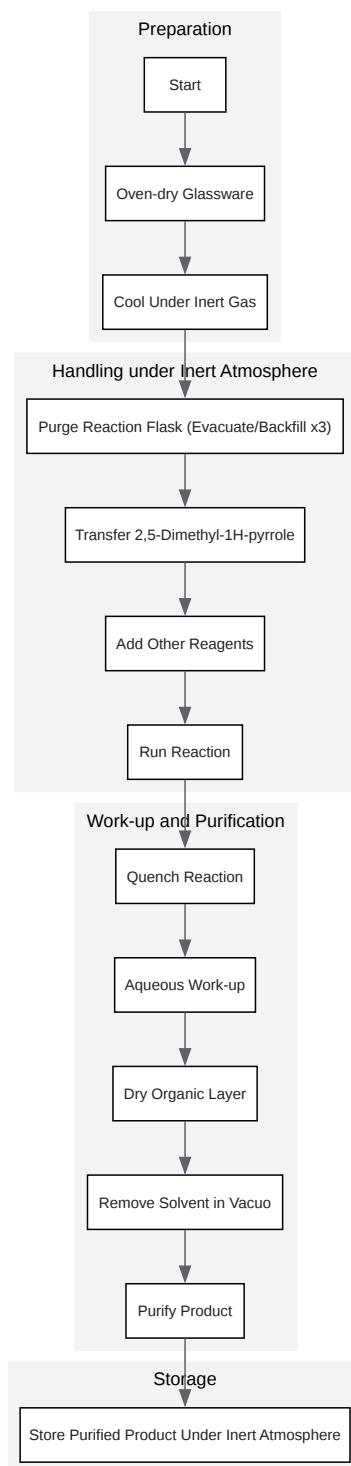
- Inert gas source

Procedure:

- Assemble the Apparatus: Assemble the distillation apparatus, ensuring all joints are properly greased and sealed.
- Charge the Flask: Add the impure **2,5-Dimethyl-1H-pyrrole** to the distillation flask along with a magnetic stir bar.
- Inert Atmosphere: Flush the entire system with inert gas.
- Apply Vacuum: Gradually apply vacuum to the system.
- Distillation: Begin heating the distillation flask with stirring. Collect the fraction that distills at the appropriate temperature and pressure (e.g., 51–53 °C at 8 mmHg).^[2] The purified product should be a colorless liquid.
- Storage: Collect the purified pyrrole in a pre-dried flask under an inert atmosphere. Store as described in the FAQ section.

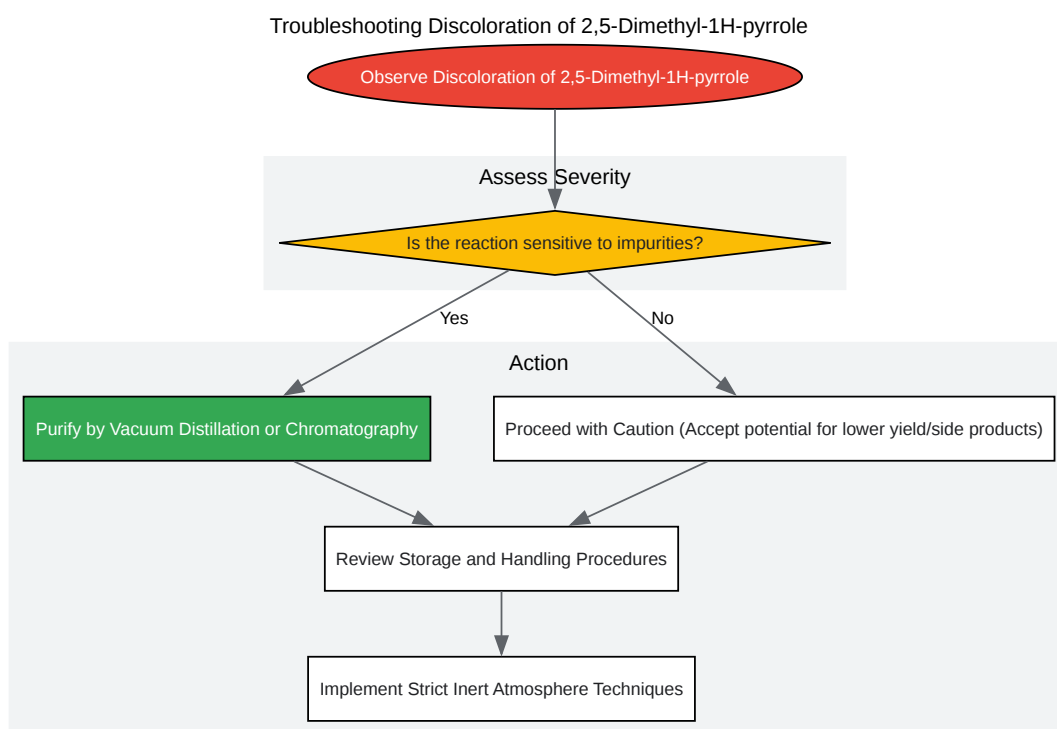
Visual Guides

Experimental Workflow for Using 2,5-Dimethyl-1H-pyrrole



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Caption: General experimental workflow for reactions involving **2,5-Dimethyl-1H-pyrrole**.



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Caption: Logical workflow for troubleshooting discoloration of **2,5-Dimethyl-1H-pyrrole**.

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